

Personal protective equipment for handling 2-Methoxy-5-nitropyrimidine

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Compound of Interest

Compound Name: 2-Methoxy-5-nitropyrimidine

Cat. No.: B076631

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Essential Safety and Handling Guide for 2-Methoxy-5-nitropyrimidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Methoxy-5-nitropyrimidine** (CAS No. 14001-69-5). Given the absence of a specific Safety Data Sheet (SDS) for this compound, this guidance is based on the known hazards of structurally similar compounds, including nitropyridines and other nitropyrimidine derivatives. A conservative approach is essential to ensure laboratory safety.

Hazard Assessment

While specific toxicological data for **2-Methoxy-5-nitropyrimidine** is limited, related nitro- and methoxy- substituted aromatic compounds are known to be harmful if swallowed, and can cause skin, eye, and respiratory irritation.^{[1][2]} All handling of this compound should be conducted with the assumption that it is hazardous.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure. The following table summarizes the recommended PPE for handling **2-Methoxy-5-nitropyrimidine**.

Protection Type	Equipment	Specifications & Rationale
Eye and Face Protection	Safety Goggles and/or Face Shield	Tight-sealing safety goggles are mandatory to protect against dust particles and splashes. A face shield should be worn over goggles when there is a risk of significant splashing.
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves provide good short-term protection. For prolonged contact, consider double-gloving or using butyl rubber gloves. Always inspect gloves for integrity before use and change them immediately if contaminated. [3]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned to cover as much skin as possible. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended. [4]
Respiratory Protection	NIOSH/MSHA or EN 149 Approved Respirator	All work with solid 2-Methoxy-5-nitropyrimidine should be conducted in a certified chemical fume hood to prevent inhalation of dust. If a fume hood is not available or if aerosol generation is significant, a P95 or N95 particulate respirator should be used. [1]

Operational Plan: Step-by-Step Handling Protocol

A systematic workflow is crucial for safety and to prevent contamination.

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible and have been recently tested.[\[5\]](#)
 - Verify that the chemical fume hood is functioning correctly.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Don all required personal protective equipment as detailed in the table above.
- Handling:
 - Conduct all weighing and solution preparation of **2-Methoxy-5-nitropyrimidine** within a certified chemical fume hood.
 - Use appropriate tools (e.g., spatulas, glassware) to avoid direct contact.
 - When preparing solutions, add the solvent to the solid slowly to prevent splashing.
 - Keep containers with the compound tightly closed when not in use.[\[5\]](#)
- Storage:
 - Store **2-Methoxy-5-nitropyrimidine** in a cool, dry, and well-ventilated area.
 - Keep it in a tightly sealed, clearly labeled container.
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)

Disposal Plan

Proper disposal of **2-Methoxy-5-nitropyrimidine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

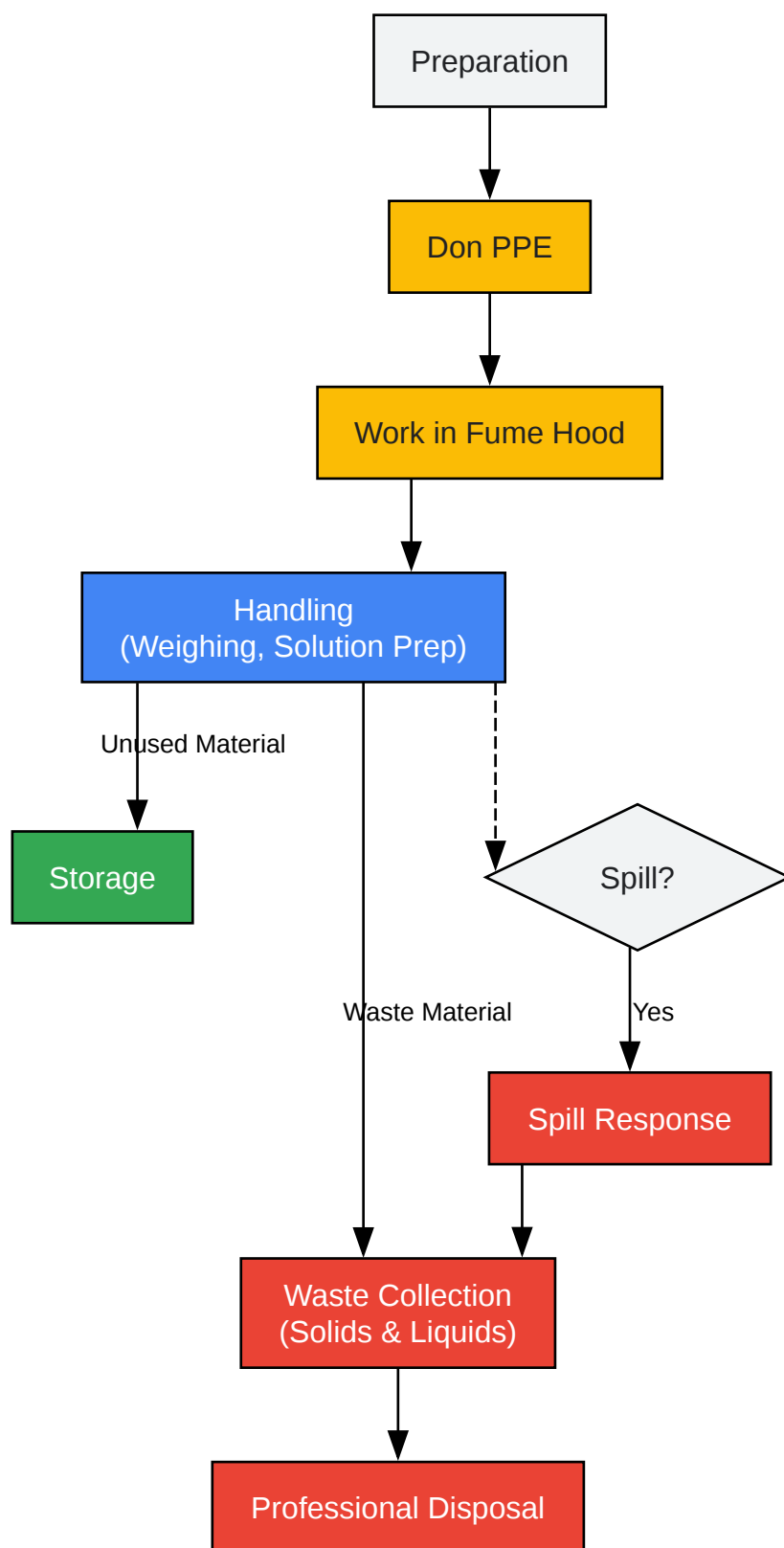
- Waste Segregation and Collection:
 - Solid Waste: Collect unused or waste **2-Methoxy-5-nitropyrimidine** and any contaminated disposable materials (e.g., gloves, weighing paper) in a designated, leak-proof, and clearly labeled hazardous waste container.[6]
 - Liquid Waste: Collect solutions containing **2-Methoxy-5-nitropyrimidine** in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility is confirmed.
 - Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name, and associated hazard warnings.[6]
- Container Management:
 - Empty containers that held **2-Methoxy-5-nitropyrimidine** must be triple-rinsed with a suitable solvent. This rinsate must be collected and disposed of as hazardous waste.[7]
 - Keep all waste containers securely sealed except when adding waste.
- Final Disposal:
 - All waste containing **2-Methoxy-5-nitropyrimidine** must be disposed of through a licensed hazardous waste disposal company or your institution's Environmental Health and Safety (EHS) department.[6][8]
 - Do not dispose of this chemical down the drain or in regular trash.[6]

Emergency Procedures

- Spill: In the event of a small spill, and if it is safe to do so, contain the spill with an inert absorbent material (e.g., vermiculite, sand).[6] Carefully sweep or scoop up the material, place it in a labeled hazardous waste container, and decontaminate the area. For large spills, evacuate the area and contact your institution's emergency response team.[6]
- Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[\[2\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.[\[2\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, seek immediate medical attention.[\[2\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[2\]](#)

Workflow for Safe Handling of 2-Methoxy-5-nitropyrimidine



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Caption: Step-by-step workflow for handling **2-Methoxy-5-nitropyrimidine**.

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